

Advanced Technical Guide & Safety Data

Profiling: 2-Amino-2-deoxy-D-glucose hydroiodide

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Compound of Interest

Compound Name:	2-Amino-2-deoxy-D-glucose hydroiodide
CAS No.:	14999-44-1
Cat. No.:	B084723

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Target Audience: Researchers, Formulation Scientists, and Drug Development Professionals
Compound Focus: D-Glucosamine hydroiodide (CAS: 14999-44-1)

Executive Summary & Structural Causality

In the realm of cartilage engineering and osteoarthritis therapeutics, glucosamine is a ubiquitous precursor for glycosaminoglycan (GAG) synthesis. However, as formulation scientists, we must recognize that the free base form of D-glucosamine is notoriously unstable. At room temperature, the unprotonated amino group rapidly undergoes oxidation and Maillard-type degradation[1].

To preserve the structural integrity of the amino sugar for long-term storage and precise dosing in experimental models, it is synthesized as a halide salt. While glucosamine hydrochloride and sulfate are the industry standards, **2-Amino-2-deoxy-D-glucose hydroiodide** (D-Glucosamine hydroiodide) is specifically utilized in specialized formulations and comparative pharmacokinetic studies. The hydroiodide variant provides a highly water-soluble matrix and

introduces an iodine moiety that can serve as a metabolic tracer or provide synergistic properties in specific tissue microenvironments[2].

Table 1: Physicochemical Properties

Property	Specification / Value	Causality / Relevance to Research
Chemical Name	2-Amino-2-deoxy-D-glucose hydroiodide	The active D-isomer is required for biological recognition by hexokinase.
CAS Number	14999-44-1	Unique identifier for the hydroiodide salt variant[3].
Molecular Formula	C6H14INO5	Indicates the 1:1 stoichiometry of glucosamine to hydroiodic acid[3].
Molecular Weight	307.08 g/mol	Critical for calculating precise molarities in cell culture dosing[3].
Physical State	Solid (Crystalline powder)	Facilitates accurate gravimetric measurement during reagent prep.
Solubility	Highly soluble in water	Ensures complete dissolution in aqueous cell culture media (e.g., DMEM).

Mechanistic Toxicology & Pharmacokinetics

Understanding the safety profile of D-Glucosamine hydroiodide requires decoupling the amino sugar from the iodide counter-ion.

- **Amino Sugar Tolerance:** Glucosamine exhibits exceptionally low acute oral toxicity in animal models[4]. It does not induce the ulcerogenic effects typically associated with Non-Steroidal Anti-Inflammatory Drugs (NSAIDs). While high doses have been theoretically linked to

insulin resistance, clinical studies indicate that recommended dosages do not significantly alter fasting plasma glucose or insulin levels[4].

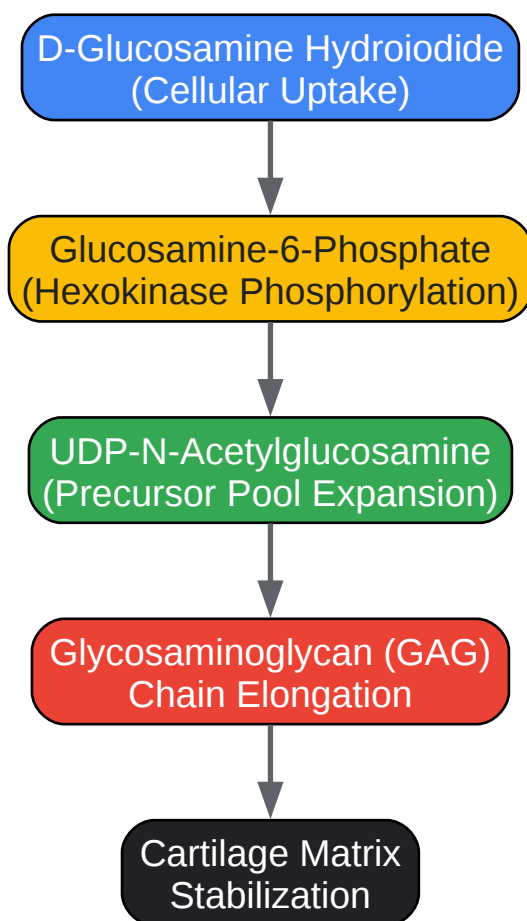
- **Iodide Moiety Considerations:** The presence of the iodide ion introduces specific toxicological considerations. Chronic overexposure to iodide can impact thyroid function. Furthermore, researchers handling the raw powder must be aware of iodine sensitivity or allergies in laboratory personnel.

Table 2: Toxicological & Safety Profile (SDS Core)

Hazard Category	Assessment	Handling & Mitigation Strategy
Acute Toxicity	Low	Standard laboratory PPE (gloves, lab coat, safety glasses).
Skin/Eye Irritation	Potential Mild Irritant	Wash exposed skin with soap and water. Flush eyes for 15 minutes.
Systemic Effects	Mild GI upset (high doses)	Avoid ingestion. Use a chemical fume hood to prevent inhalation of dust.
Storage Hazards	Light & Moisture Sensitive	Critical: Store at 2-8°C, desiccated, and strictly protected from light. Exposure to UV/visible light causes the iodide ion to oxidize into free iodine (), turning the powder yellow/brown and altering the compound's molar mass and efficacy.

Experimental Applications: Cartilage Matrix Engineering

In vitro, D-Glucosamine hydroiodide is utilized to stimulate the extracellular matrix (ECM) production of primary chondrocytes. The mechanism of action is not driven by cellular proliferation, but rather by providing a massive influx of substrate for the UDP-N-acetylglucosamine precursor pool, which directly upregulates the synthesis and secretion of sulfated glycosaminoglycans[5].



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Metabolic pathway of D-Glucosamine hydroiodide into cartilage glycosaminoglycans.

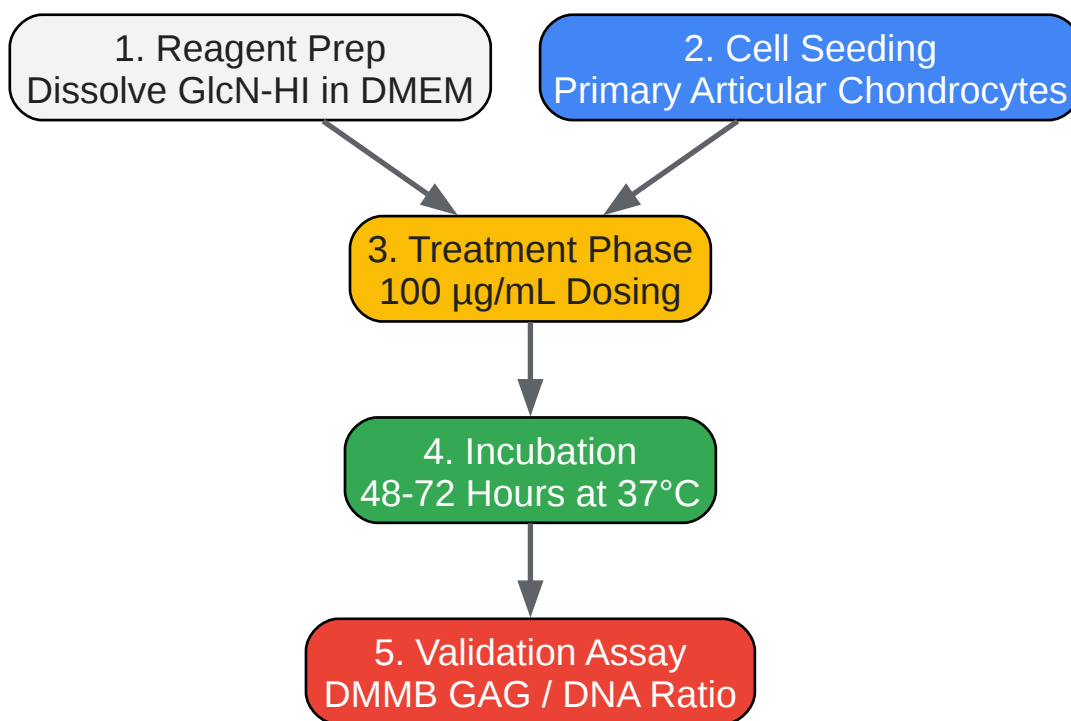
Validated Workflow: In Vitro Chondrocyte GAG Synthesis Assay

To ensure reproducibility and scientific integrity, the following protocol is designed as a self-validating system. It accounts for the physicochemical sensitivities of the hydroiodide salt while controlling for biological artifacts.

Step-by-Step Methodology

- Reagent Preparation (Light-Shielded):
 - Action: Weigh 10.0 mg of D-Glucosamine hydroiodide and dissolve in 10 mL of serum-free DMEM to create a 1 mg/mL stock.
 - Causality: Perform this step in amber tubes. The hydroiodide salt is light-sensitive; photo-oxidation will degrade the compound and introduce free iodine, which is cytotoxic to primary cells.
 - Sterilization: Filter through a 0.22 μ m PES syringe filter. Do not autoclave, as heat will rapidly degrade the amino sugar[1].
- Cell Seeding:
 - Action: Seed primary articular chondrocytes in a 24-well plate at a density of cells/well. Allow 24 hours for attachment.
- Treatment Phase:
 - Action: Dilute the stock solution in culture media to achieve a final working concentration of 100 μ g/mL[5]. Replace the media in the wells with the treatment media.
 - Causality: Concentrations around 100 μ g/mL have been empirically shown to maximize GAG secretion without inducing hyperosmotic stress on the chondrocytes[5].
- Incubation:
 - Action: Incubate for 48 to 72 hours at 37°C in a 5% humidified atmosphere.
- Self-Validation & Quantification (DMMB Assay):
 - Action: Harvest the culture medium and digest the cell layer with papain. Quantify sulfated GAGs using the Dimethylmethylene Blue (DMMB) colorimetric assay.

- Validation Checkpoint: You must measure the total DNA content (e.g., using PicoGreen) in parallel. Calculate the GAG/DNA ratio. If total DNA increases proportionally with GAGs, the compound merely induced cell proliferation. A true positive result—validating the matrix-enhancing property of the hydroiodide salt—is defined by a statistically significant increase in the GAG/DNA ratio, proving upregulated synthesis per cell[5].



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Step-by-step in vitro workflow for evaluating chondrocyte GAG synthesis.

References

- PubChem. "**2-Amino-2-deoxy-D-glucose hydroiodide** | C₆H₁₄INO₅ | CID 21155888." National Institutes of Health (NIH).
- SlideServe. "Glucosamine PowerPoint Presentation."
- Google Patents. "US3683076A - Pharmaceutically active glucosamine salts useful in the treatment of osteoarthritis and rheumatoid arthritis."
- Google Patents. "US20050014720A1 - Process for the preparation of glucosamine salts."
- ResearchGate. "A Clinical Study on Glucosamine Sulfate versus Combination of Glucosamine Sulfate and NSAIDs in Mild to Moderate Knee Osteoarthritis."

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Sources

- [1. US20050014720A1 - Process for the preparation of glucosamine salts - Google Patents \[patents.google.com\]](#)
- [2. US3683076A - Pharmaceutically active glucosamine salts useful in the treatment of osteoarthritis and rheumatoid arthritis - Google Patents \[patents.google.com\]](#)
- [3. 2-Amino-2-deoxy-D-glucose hydroiodide | C6H14INO5 | CID 21155888 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [4. PPT - Glucosamine PowerPoint Presentation, free download - ID:1200398 \[slideserve.com\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
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